



Application Notes & Protocols: Determining the Provenance of Lazurite in Historical Pigments

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Compound of Interest		
Compound Name:	Lazurite	
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Introduction

Lazurite, the blue mineral component of the semi-precious stone lapis lazuli, has been the source of the highly prized historical pigment ultramarine for millennia.[1] Its use is documented in artworks across civilizations, and its rarity and cost—at times exceeding that of gold—made it a symbol of prestige.[2] Determining the geographic origin, or provenance, of **lazurite** in these pigments is crucial for art historical research, providing insights into ancient trade routes, artistic practices, and the authenticity of artifacts.[3][4]

The primary historical sources of lapis lazuli are geographically distinct, with the most famous being in the Sar-e-Sang district of Badakhshan, Afghanistan.[1] Other significant deposits are found near Lake Baikal in Siberia and in the Andes of Chile.[5] Each deposit possesses a unique geochemical fingerprint due to its specific geological formation conditions.[6] This signature is preserved in the mineralogical and elemental composition of the lapis lazuli rock and, to a large extent, in the purified **lazurite** pigment.[7]

This document outlines a multi-technique analytical approach for determining the provenance of **lazurite**. By combining mineralogical identification with major, minor, and trace element analysis, researchers can build a comprehensive profile of a pigment sample and compare it to a database of known sources.[6][8]

Overall Analytical Workflow

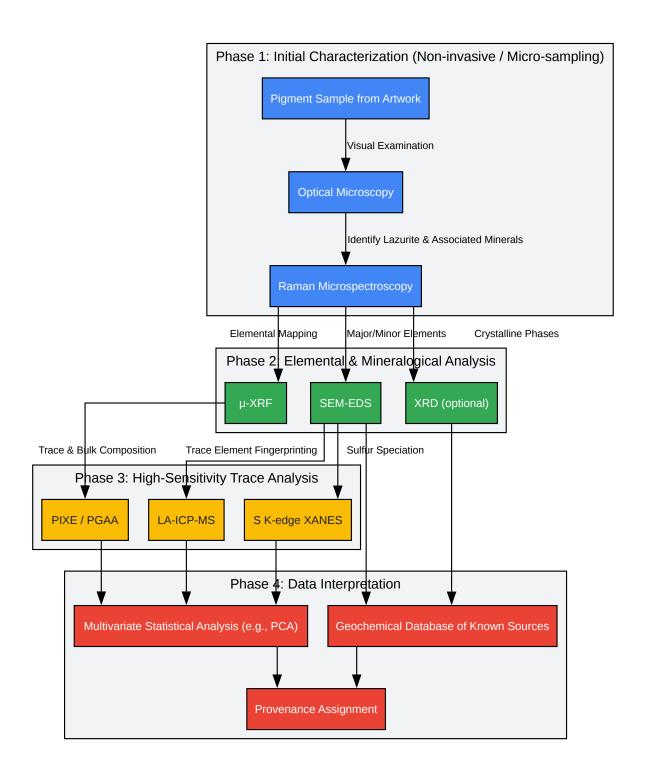


Methodological & Application

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The determination of **lazurite** provenance is a multi-step process that moves from non-invasive screening to micro-destructive, high-sensitivity analyses. The goal is to gather complementary data on the pigment's mineralogical and chemical composition to build a robust case for its origin.





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Caption: General workflow for lazurite pigment provenance analysis.





Data Presentation: Geochemical Markers for Lazurite Provenance

The primary method for distinguishing **lazurite** sources involves identifying the suite of accessory minerals and the concentration of specific trace elements within both the **lazurite** and these associated minerals.[5] Lapis lazuli is a metamorphic rock, and its composition is heterogeneous.[1] The key is to find consistent markers that survive the pigment purification process.



Geographic Source	Common Associated Minerals	Key Elemental / Mineralogical Markers	References
Afghanistan (Badakhshan)	Diopside, Calcite, Pyrite (abundant)	- Diopside often contains traces of Ti, V, and Cr Pyrite is a very common inclusion High potassium (K) content, often >2.1%.	[5],[9]
Siberia (Lake Baikal)	Diopside, Wollastonite, Calcite	 - Wollastonite (CaSiO₃) is frequently present Very little to no pyrite is observed. - Barium (Ba) can be a significant trace element. 	[5]
Chile (Andes)	Wollastonite, Calcite, Pyrite	- Wollastonite is a main associated mineral phase, distinguishing it from many Afghan sources.	[5]
Tajikistan (Pamir Mountains)	Diopside, Pyrite	- Trace elements Cu, Ni, and Se can be detected in associated pyrite.	[5]

Experimental ProtocolsRaman Microspectroscopy

Application: This non-destructive technique is ideal for the initial identification of **lazurite** and its associated minerals (e.g., calcite, diopside, pyrite).[10][11] The main diagnostic peak for **lazurite** is a strong band around 549 cm⁻¹.[10] Specific luminescence patterns observed in Raman spectra may also provide preliminary information on the geological origin.[12]



Protocol:

- Sample Preparation: A micro-sample of the pigment is placed on a standard glass microscope slide. For in-situ analysis, a portable Raman spectrometer can be used directly on the artwork.
- Instrument Calibration: Calibrate the spectrometer using the 520.5 cm⁻¹ Raman band of a silicon wafer.[10]
- Data Acquisition:
 - Excitation Laser: Use a 514 nm, 633 nm, or 785 nm laser. The 785 nm laser is often effective at reducing fluorescence.[10]
 - Objective: Focus the laser on individual blue particles using a 50x or 100x microscope objective.
 - Laser Power: Adjust power to optimize signal while avoiding sample degradation (typically
 1 mW at the sample).[10]
 - Acquisition Parameters: Collect spectra over a range of 100-1600 cm⁻¹. Use an acquisition time of 10-60 seconds with 1-5 accumulations to improve the signal-to-noise ratio.[10][12]
- Data Analysis: Compare the acquired spectra with reference databases (e.g., RRUFF) to identify **lazurite** and other mineral phases.[11] The main **lazurite** peak is at ~549 cm⁻¹ (S₃⁻ symmetric stretching), with other characteristic peaks at ~258 cm⁻¹ and ~803 cm⁻¹.[11]

Scanning Electron Microscopy with Energy Dispersive X-ray Spectroscopy (SEM-EDS)

Application: Provides high-magnification imaging of pigment particles and qualitative/semi-quantitative elemental analysis.[10] It is used to analyze the elemental composition of **lazurite** and, crucially, the composition of associated mineral inclusions which are key provenance markers.[13][14] Principal Component Analysis (PCA) of EDS data can effectively distinguish between sources.[14][15]



Protocol:

- Sample Preparation: Individual pigment particles or a cross-section of the paint layer are
 mounted on an aluminum stub using carbon tape. Samples are typically left uncoated and
 analyzed under variable pressure or low vacuum conditions (e.g., 1 Torr) to minimize
 charging.[10][15]
- Instrument Setup:
 - Accelerating Voltage: 15-20 kV.[15]
 - Working Distance: 10-15 mm.
 - Detector: Use both secondary electron (for topography) and backscattered electron (BSE, for compositional contrast) detectors. BSE is particularly useful for locating heavy minerals like pyrite.
- EDS Analysis:
 - Acquisition Time: 30-100 seconds per point analysis.
 - Analysis Mode: Perform spot analysis on lazurite particles and on different inclusion minerals identified in BSE mode. Elemental mapping can be used to show the distribution of elements like Fe (in pyrite), Ca (in calcite/diopside), and Mg (in diopside).
- Data Correction: Apply standard ZAF (atomic number, absorption, fluorescence) corrections to the raw spectral data to obtain semi-quantitative elemental compositions.[15]

Laser Ablation-Inductively Coupled Plasma-Mass Spectrometry (LA-ICP-MS)

Application: A micro-destructive technique that provides highly sensitive quantitative analysis of trace and ultra-trace elements (ppm to ppb levels). This is one of the most powerful tools for provenance, as trace element "fingerprints" in minerals like diopside or pyrite can be unique to a specific geological source.[10][16][17]

Protocol:

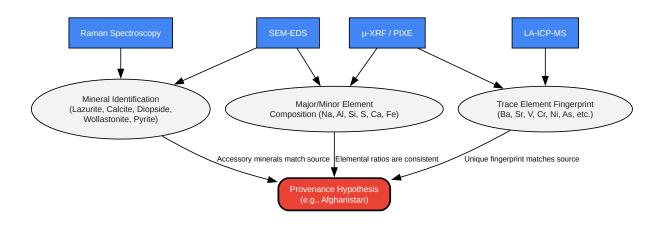


- Sample Preparation: Mount a polished thin section of the paint layer or embed individual pigment grains in an epoxy resin puck and polish to expose the particles.[10]
- Instrument Calibration: Use a certified reference material (e.g., NIST SRM 610/612 glass standards) for external calibration and an internal standard element (e.g., Ca or Si, measured by EPMA/SEM-EDS) to correct for instrument drift and variations in ablation yield.
- Data Acquisition:
 - Laser System: A 193 nm ArF excimer laser is commonly used.[17]
 - Ablation Parameters:
 - Spot Size: 10-50 μm, depending on the size of the mineral grain being analyzed.
 - Fluence (Energy Density): 3-5 J/cm².
 - Repetition Rate: 5-10 Hz.
 - Analysis: Target specific mineral inclusions (diopside, pyrite) identified using microscopy or SEM for spot analysis.
- Data Analysis: Process the time-resolved signal data to select the stable signal interval for the mineral, excluding any contribution from surrounding matrix or other inclusions. Calculate the final concentrations of trace elements using the calibration data. Compare these "fingerprints" with data from known geological sources.

Logical Relationships in Provenance Determination

A multi-technique approach is essential because no single method provides a complete picture. The data from each technique informs and refines the conclusions drawn from others, creating a web of evidence that points toward a specific origin.





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Caption: Interrelation of data from different analytical techniques.

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